

# Application Notes and Protocols: In Vitro Reconstitution of Stalk Peptide-Mediated Signaling

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Compound of Interest		
Compound Name:	Stalk peptide	
Cat. No.:	B15609826	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

Polycystin-1 (PC1) is an atypical G protein-coupled receptor (GPCR) critical for cellular function, and its mutation is a primary cause of Autosomal Dominant Polycystic Kidney Disease (ADPKD).[1][2][3] PC1 signaling is activated by a novel mechanism involving a tethered agonist (TA) located in its extracellular "stalk" region.[2][4] Following autocatalytic cleavage of PC1, the N-terminal stalk of the C-terminal fragment (CTF) interacts with the receptor's transmembrane domains, inducing a conformational change that triggers downstream signaling.[1][5]

This mechanism can be reconstituted in vitro using synthetic, soluble peptides derived from the PC1 stalk sequence. These peptides can function as agonists, reactivating signaling in a stalkless PC1 CTF mutant (CTFΔst).[6][7] This application note provides a detailed overview and protocols for reconstituting and measuring **stalk peptide**-mediated PC1 signaling, a valuable tool for studying PC1 function and for screening potential therapeutic modulators.[2][8]

## Signaling Pathway and Experimental Overview

The reconstitution assay relies on the ability of exogenous **stalk peptide**s to bind to the extracellular TOP domain of a stalk-deleted PC1 CTF, mimicking the action of the native tethered agonist.[6][9] This binding event induces conformational changes that activate

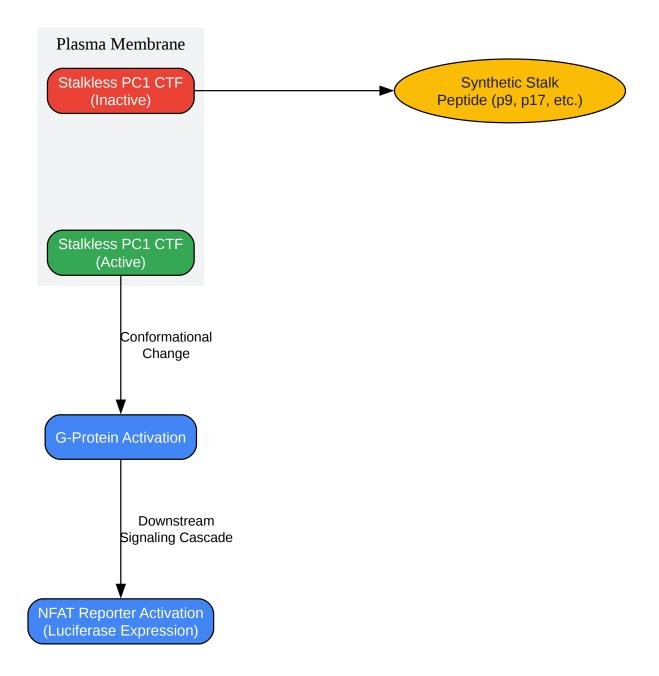




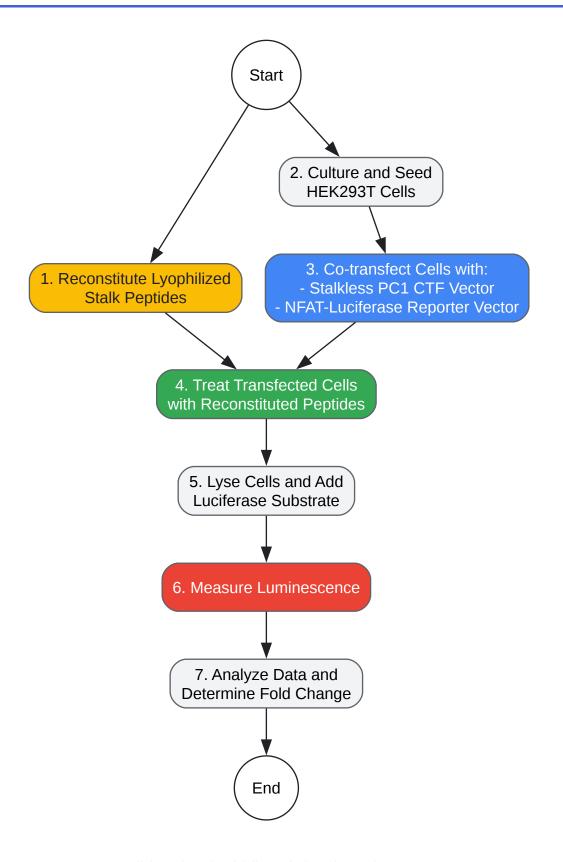


downstream signaling pathways, which can be quantified using a reporter assay, such as the Nuclear Factor of Activated T-cells (NFAT) luciferase reporter system.[1][2]









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